

comparison 2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid similar dipeptide analogs

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid

CAS No.: 20556-11-0
Cat. No.: S760070

Get Quote

Dipeptide Complexes as Cytotoxic Agents

Recent research has explored the synthesis of copper-based complexes where dipeptides act as co-ligands alongside methyl-phenanthroline derivatives. These complexes are investigated for their potential as anticancer agents [1].

The table below summarizes the structural and cytotoxic data for several such complexes, highlighting how different dipeptide components influence their activity. The compound "2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid" from your query is a dipeptide analog that would fit into this category of investigation.

Complex	Diimine Ligand	Dipeptide	DNA Binding Constant (Kb, M ⁻¹)	Cytotoxic Activity (IC50, μM)
---------	----------------	-----------	---	-------------------------------

| [Cu(ala-gly)(5met-phen)]·3H₂O [1] | 5-methyl-1,10-phenanthroline | Ala-Gly | (1.47 (μm 0.09) \times 10^{\{4\}}) | MDA-MB-231: 0.8 ± 0.1 MCF-7: 1.1 ± 0.1 A549: 1.5 ± 0.2 | | [Cu(ala-phe)(5met-phen)]·3H₂O [1] | 5-methyl-1,10-phenanthroline | Ala-Phe | (1.18 (μm 0.09) \times 10^{\{4\}}) | MDA-MB-231: 1.0 ± 0.1 MCF-7: 1.4 ± 0.1 A549: 1.9 ± 0.1 | | [Cu(phe-ala)(5met-phen)]·H₂O [1] | 5-methyl-1,10-phenanthroline | Phe-Ala | (1.26 (μm 0.09) \times 10^{\{4\}}) | MDA-MB-231: 1.3 ± 0.1 MCF-7: 1.6 ± 0.1 A549: 2.3 ± 0.1 | |

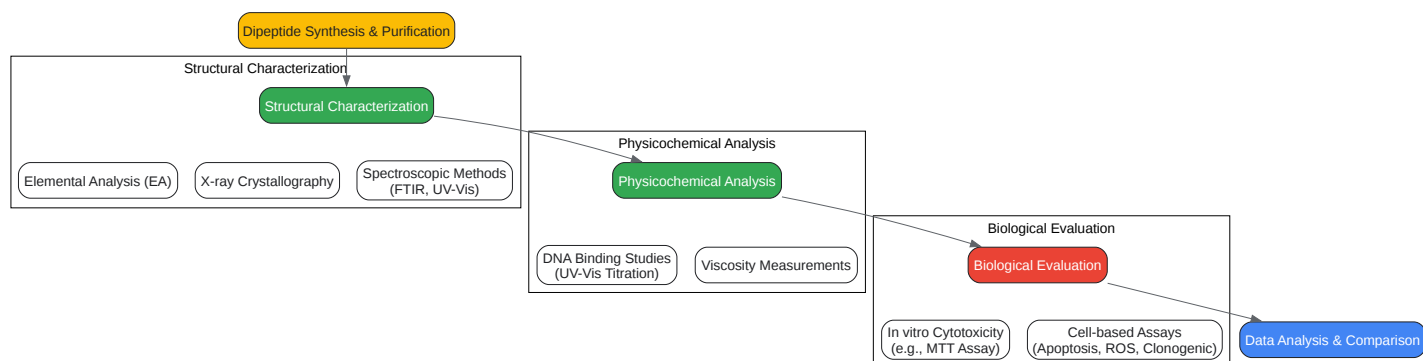
[Cu(gly-gly)(4met-phen)]·2H₂O [1] | 4-methyl-1,10-phenanthroline | Gly-Gly | Information missing |
MDA-MB-231: 2.7 ± 0.2 MCF-7: 3.4 ± 0.3 A549: 4.2 ± 0.4 |

Key Insights from the Data:

- **Sequence and Lipophilicity Matter:** The order of amino acids in the dipeptide influences activity. For example, [Cu(ala-phe)(5met-phen)] is more potent than [Cu(phe-ala)(5met-phen)], despite having the same amino acids [1].
- **DNA Binding:** The complexes interact with DNA via partial intercalation, which is considered part of their mechanism of action. The DNA binding constants (K_b) are all in a similar range ($\approx 10^4 \text{ M}^{-1}$) [1].
- **Selectivity:** Some complexes, like [Cu(ala-gly)(5met-phen)], show promising selectivity by being more cytotoxic to cancer cell lines (e.g., MDA-MB-231) than to non-tumoral cells (e.g., MCF-10A) [1].

Experimental Workflow for Dipeptide Analysis

To objectively compare dipeptide analogs, researchers employ a suite of analytical and biological techniques. The following diagram outlines a general workflow for characterizing dipeptides and their metal complexes, and evaluating their biological activity.



[Click to download full resolution via product page](#)

Detailed Experimental Protocols:

- **Synthesis & Characterization [1]:**

- Complexes are typically synthesized by reacting a copper salt (e.g., copper carbonate) with the dipeptide and the diimine ligand in aqueous solution.
- Elemental Analysis (EA) is used to confirm the stoichiometry and composition of carbon, hydrogen, and nitrogen.
- X-ray crystallography determines the precise three-dimensional molecular structure and coordination geometry around the copper center.

- **DNA Interaction Studies [1]:**

- **UV-Vis Titration:** A solution of the complex is titrated with increasing amounts of Calf Thymus DNA (CT-DNA). The change in absorbance (hypochromism) and shift in wavelength are

measured. The DNA binding constant (K_b) is calculated using the Wolfe-Shimer equation.

- **Viscosity Measurements:** The relative viscosity of a DNA solution is measured as the complex is added. An increase in viscosity supports an intercalative binding mode, as the DNA helix lengthens and stiffens.

- **Cytotoxicity Assay [1]:**

- The **MTT assay** is a standard colorimetric method. Cells are treated with various concentrations of the complex for a set time (e.g., 48 hours). MTT reagent is added, which is reduced to purple formazan by metabolically active cells. The absorbance is measured, and the IC50 value (concentration that inhibits 50% of cell growth) is calculated.

- **Advanced Dipeptide Identification [2] [3]:**

- For identifying unknown dipeptides in complex mixtures, techniques like **MALDI-ToF Mass Spectrometry** and **offline 2D-Liquid Chromatography (2D-LC)** coupled with MS/MS are used. These separate the dipeptides and fragment them to determine their amino acid sequence.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. New Cu complexes containing methyl-phenanthroline and ... [sciencedirect.com]
2. Identification of dipeptides by MALDI-ToF mass ... [pmc.ncbi.nlm.nih.gov]
3. Systematic screening and structural characterization of ... [sciencedirect.com]

To cite this document: Smolecule. [comparison 2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid similar dipeptide analogs]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b760070#comparison-2-2-6-diaminohexanoylamino-3-methylbutanoic-acid-similar-dipeptide-analogs>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com